

A Technical Guide to the Historical Discovery and Synthesis of Phenanthrene Derivatives

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Compound of Interest

Compound Name: 9-Phenanthreneacetonitrile

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth exploration of the historical milestones and synthetic methodologies surrounding phenanthrene and its derivatives. Phenanthrene, a polycyclic aromatic hydrocarbon composed of three fused benzene rings, forms the structural backbone of numerous vital compounds, including steroids and alkaloids like morphine.^{[1][2][3]}

Understanding the classical and modern synthetic routes to this core structure is fundamental for researchers in organic chemistry and drug development. This guide details key historical syntheses, presents quantitative data in structured tables, provides detailed experimental protocols, and visualizes complex workflows and pathways to facilitate comprehension.

Historical Context and Discovery

Phenanthrene (C₁₄H₁₀) is an isomer of anthracene, distinguished by its angular arrangement of three fused benzene rings.^{[1][2]} It was first isolated from the high-boiling fraction of coal tar. Its unique structure is a key component in a variety of natural products, most notably in the opioid alkaloids, such as morphine and codeine, and as the core of steroids (in its perhydrogenated form, cyclopentanoperhydrophenanthrene).^{[2][3][4]} The quest to synthesize phenanthrene and its derivatives has led to the development of several elegant and powerful reactions in organic chemistry.

Foundational Synthetic Methodologies

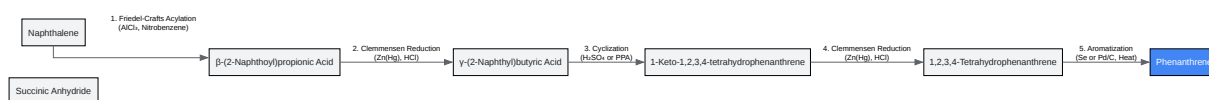
The construction of the phenanthrene ring system has been a subject of extensive research, leading to several named reactions that are now staples in organic synthesis.

The Haworth Synthesis

Developed by Robert Downs Haworth, this method is a multi-step process for preparing phenanthrenes from naphthalenes.^[5] It utilizes a Friedel-Crafts acylation with succinic anhydride, followed by reduction, cyclization, and aromatization steps.^[6] A notable feature of this synthesis is that the initial acylation of naphthalene can produce two regioisomers, which can be separated by fractional crystallization.^[7]

Experimental Protocol: Haworth Synthesis of Phenanthrene

- **Friedel-Crafts Acylation:** Naphthalene is reacted with succinic anhydride in an inert solvent (e.g., nitrobenzene) with aluminum chloride (AlCl_3) as the Lewis acid catalyst. The reaction is typically performed at temperatures above 60°C to favor substitution at the 2-position of naphthalene.^[1] This yields a mixture of β -(1-naphthoyl)propionic acid and β -(2-naphthoyl)propionic acid.
- **Clemmensen or Wolff-Kishner Reduction:** The keto group of the separated β -(2-naphthoyl)propionic acid is reduced to a methylene group. The Clemmensen reduction uses amalgamated zinc (Zn(Hg)) and concentrated hydrochloric acid (HCl).
- **Intramolecular Cyclization:** The resulting γ -(2-naphthyl)butyric acid is treated with a dehydrating agent, such as concentrated sulfuric acid (H_2SO_4) or polyphosphoric acid (PPA), to induce an intramolecular Friedel-Crafts acylation, forming a new six-membered ring. This yields 1-keto-1,2,3,4-tetrahydrophenanthrene.
- **Second Reduction:** The ketone is again reduced to a methylene group using a Clemmensen reduction, affording 1,2,3,4-tetrahydrophenanthrene.
- **Aromatization:** The final step involves dehydrogenation to form the aromatic phenanthrene ring. This is typically achieved by heating the tetrahydrophenanthrene with a catalyst such as selenium (Se) or palladium-on-charcoal (Pd/C).^[8]



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Caption: Workflow of the Haworth Synthesis of Phenanthrene.

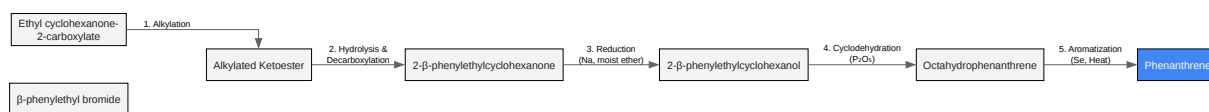
The Bardhan-Sengupta Synthesis (1932)

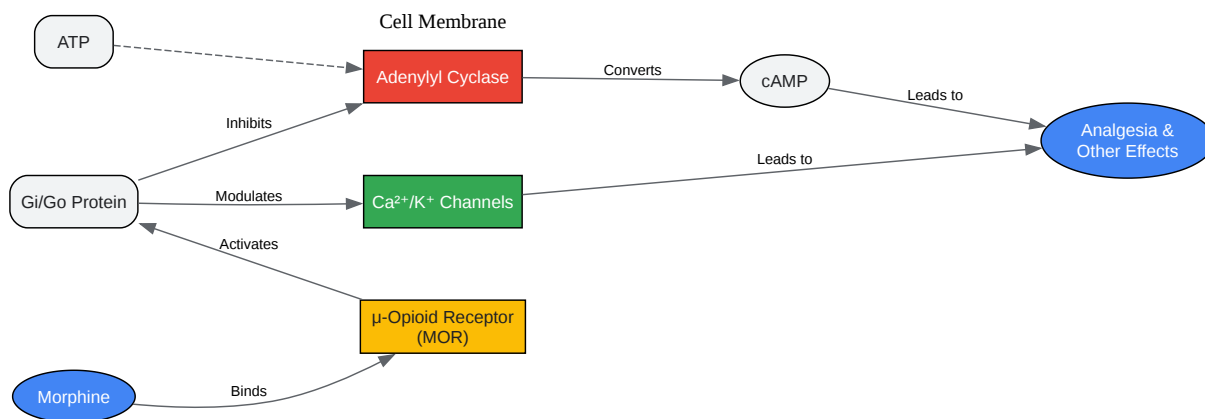
Considered a classic and highly convenient method, the Bardhan-Sengupta synthesis provides a regiospecific route to the phenanthrene skeleton, avoiding the isomeric mixtures common in other methods.^{[1][9]} The key step is a cyclodehydration of an alcohol catalyzed by phosphorus pentoxide (P₂O₅).^{[1][9]}

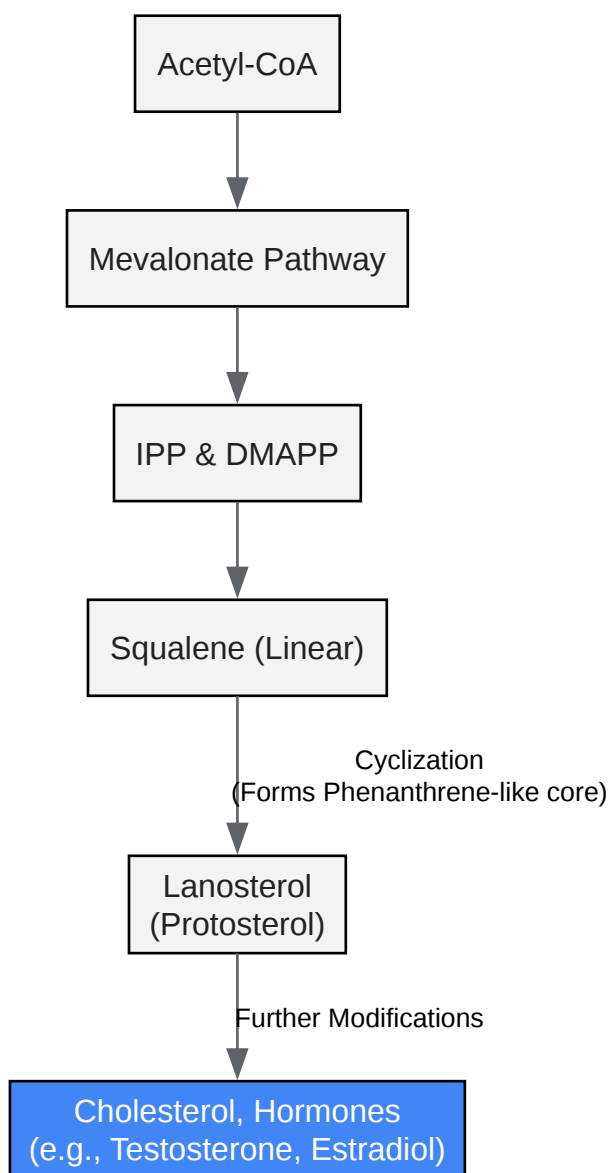
Experimental Protocol: Bardhan-Sengupta Synthesis

- **Alkylation:** The potassium enolate of ethyl cyclohexanone-2-carboxylate is condensed with β-phenylethyl bromide to yield ethyl 2-β-phenylethylcyclohexanone-2-carboxylate.^[9] Using dimethylformamide (DMF) in the reaction medium can facilitate the alkylation even with the less soluble sodium enolate.^[10]
- **Hydrolysis and Decarboxylation:** The resulting ketoester undergoes alkaline hydrolysis followed by acidification, which leads to decarboxylation, yielding 2-β-phenylethylcyclohexanone.^[9]
- **Reduction:** The ketone is reduced to the corresponding alcohol, 2-β-phenylethylcyclohexanol, using sodium in moist ether.^[9]
- **Cyclodehydration:** The alcohol is heated with phosphorus pentoxide (P₂O₅), which acts as a catalyst for cyclization onto the benzene ring, furnishing 1,2,3,4,9,10,11,12-octahydrophenanthrene.^[9] This step is highly regiospecific.^[1]

- Aromatization: The octahydrophenanthrene is dehydrogenated by heating with metallic selenium (Se) to yield phenanthrene.[1]







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References

- 1. Phenanthrene synthesis [quimicaorganica.org]

- 2. youtube.com [youtube.com]
- 3. Steroid - Wikipedia [en.wikipedia.org]
- 4. Morphine - Wikipedia [en.wikipedia.org]
- 5. chemistry-online.com [chemistry-online.com]
- 6. brainly.in [brainly.in]
- 7. spcmc.ac.in [spcmc.ac.in]
- 8. m.youtube.com [m.youtube.com]
- 9. ias.ac.in [ias.ac.in]
- 10. zenodo.org [zenodo.org]
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